Scale-up synthesis methods for N'-Hydroxy-2-(oxolan-2-yl)ethanimidamide

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Compound of Interest

Compound Name:	*N'-Hydroxy-2-(oxolan-2-YL)ethanimidamide*
CAS No.:	*1016719-04-2*
Cat. No.:	*B2403160*

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Executive Summary

This guide details the process chemistry and scale-up protocols for **N'-Hydroxy-2-(oxolan-2-yl)ethanimidamide** (CAS: 1251489-77-6), a critical amidoxime intermediate often used in the synthesis of heterocyclic bioisosteres.

While laboratory-scale synthesis of amidoximes is routine, scaling this reaction presents significant process safety hazards due to the thermal instability of hydroxylamine (HA). This protocol shifts from the traditional "all-in" reflux method to a controlled dosing strategy utilizing 50% aqueous hydroxylamine, optimized for thermal safety and impurity profile control.

Retrosynthetic Analysis & Route Selection

The target molecule contains a tetrahydrofuran (THF) ring and an amidoxime functionality. The most direct and atom-economical route is the nucleophilic addition of hydroxylamine to 2-(tetrahydrofuran-2-yl)acetonitrile.

Route Options:

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- Method A (Classic Lab Scale): Hydroxylamine hydrochloride (

) + Base (

  or

) in refluxing ethanol.

  - Pros: Reagents are stable solids.
  - Cons: Generates stoichiometric salt waste; heterogeneous reaction; difficult agitation on scale; "all-in" heating risks thermal runaway.

- Method B (Scale-Up Preferred): 50% Aqueous Hydroxylamine (Free Base) in Ethanol/Water.

  - Pros: Homogeneous; high atom economy; easy dosing control.
  - Cons: Free base HA is thermally unstable; incompatible with certain metals.

Decision:Method B is selected for scale-up to eliminate salt filtration steps and improve throughput, provided strict temperature controls are implemented.

Process Safety Assessment (Crucial)

WARNING: Hydroxylamine free base is a high-energy compound. Decomposition can be explosive and is catalyzed by transition metals.

- Thermal Onset: Differential Scanning Calorimetry (DSC) data indicates 50% aqueous HA begins significant exothermic decomposition >100°C, but the presence of iron or dissolved metals can lower this onset to <50°C.
- Accumulation: The reaction is exothermic (

). In a batch reactor, accumulation of unreacted HA creates a "ticking time bomb."

- Material Compatibility:

  - Allowed: Glass-lined steel, Hastelloy C, PTFE, HDPE.

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- Forbidden: Carbon steel, Stainless Steel 304/316 (at elevated T), Copper, Zinc (catalyze decomposition).

Reaction Mechanism & Pathway

The reaction proceeds via the nucleophilic attack of the amine nitrogen of hydroxylamine on the nitrile carbon.

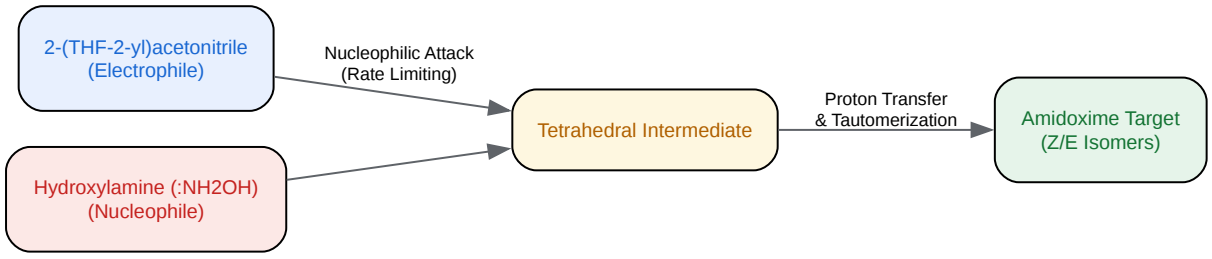

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Figure 1: Nucleophilic addition mechanism. The reaction is reversible but equilibrium strongly favors the amidoxime.

Detailed Scale-Up Protocol (1.0 kg Basis)

Equipment Setup

- Reactor: 20L Glass-Lined Reactor (GLR) or Hastelloy. NO STAINLESS STEEL.
- Temperature Control: Jacket heating/cooling with emergency crash-cooling capability.
- Dosing: Peristaltic pump for 50% HA solution (avoid metal gears).
- Atmosphere: Nitrogen inerting (essential to prevent HA oxidation).

Materials Table

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Reagent	MW (g/mol)	Equiv.[1] [2]	Mass (kg)	Moles	Density	Volume (L)
2-(THF-2-yl)acetonitrile	111.14	1.0	1.00	9.0	1.02	0.98
Hydroxylamine (50% aq)	33.03	1.2	0.71	10.8	1.12	0.63
Ethanol (200 proof)	46.07	N/A	4.00	N/A	0.79	5.06
Water (Process)	18.02	N/A	2.00	N/A	1.00	2.00

Step-by-Step Procedure

- System Inerting: Purge the reactor with

  to remove oxygen (

  < 2%).

- Charge Precursor: Charge Ethanol (5.0 L) and 2-(THF-2-yl)acetonitrile (1.0 kg). Agitate at 150 RPM.

- Temperature Adjustment: Heat the mixture to 45°C.
  - Note: Do not exceed 50°C during initiation.

- Controlled Addition (Exotherm Management):
  - Begin dosing 50% Aqueous Hydroxylamine (0.63 L) over 2 to 3 hours.
  - Critical Control: Maintain internal temperature between 45–55°C. If T > 60°C, stop dosing immediately and apply jacket cooling.

- Reaction Cook:

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- After addition, hold temperature at 50°C for 6–8 hours.
- IPC (In-Process Control): Monitor by HPLC. Target: < 1.0% residual nitrile.

- Quench & Workup:
  - Cool reactor to 20°C.
  - Note: Distillation of crude amidoxime mixtures containing residual HA is hazardous. We use a "Salting Out" or "Crystallization" approach to avoid heating the residue.
- Isolation (Crystallization):
  - If the product is solid: Dilute with Water (2.0 L) and cool to 0–5°C to precipitate.
  - If the product is an oil (common for aliphatic amidoximes): Extract with Ethyl Acetate (3 x 2 L), wash organic layer with brine, dry over

    , and concentrate under high vacuum at low temperature (<40°C).
  - Preferred Salt Formation: Dissolve crude oil in EtOAc and treat with 1.0 eq of HCl in IPA to precipitate the Amidoxime Hydrochloride salt. This is far more stable for storage.

Process Flow Diagram (Scale-Up)

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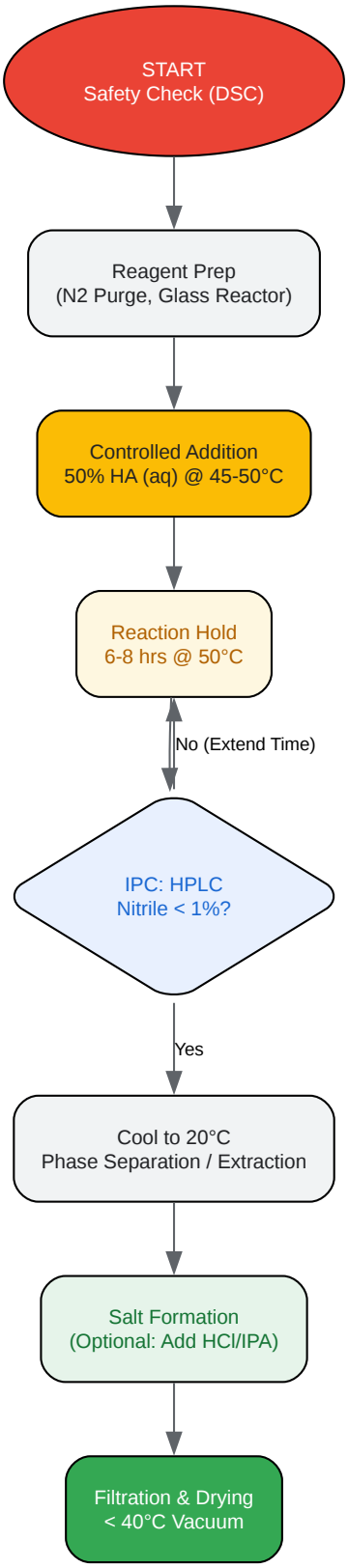

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Figure 2: Process flow diagram emphasizing safety checkpoints and temperature control.

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Analytical Specifications

To ensure the integrity of the scale-up, the following specifications must be met:

- HPLC Purity: > 98.0% (a/a).
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).
  - Mobile Phase: A: 0.1% TFA in Water, B: Acetonitrile. Gradient 5% -> 95% B.
  - Detection: UV @ 210 nm (Amidoximes have weak UV absorbance; low wavelength required).
- Residual Nitrile: < 0.5% w/w.
- Residual Hydroxylamine: < 50 ppm (Genotoxic impurity risk; verify with specific colorimetric test or LC-MS).
- NMR (

  -DMSO):
  - 8.5-9.0 ppm (s, 1H, NOH).
  - 5.3-5.8 ppm (s, 2H, -NH2).
  - 3.6-3.8 ppm (m, THF ring protons).

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Conversion	Temperature too low or old HA solution.	Increase T to 55°C (max); Check HA titer (should be 50%).
Colored Impurities	Oxidation of HA or metal contamination.	Ensure strict inerting; Verify reactor is Glass/Hastelloy.
Product is Oiling Out	Product is too soluble in EtOH/Water.	Switch to Salt Formation (HCl) or perform liquid-liquid extraction with EtOAc.
Exotherm Spike	Dosing rate too fast.	Stop dosing immediately; maximize jacket cooling; resume at 50% rate.

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